

Comparative Reactivity Profile: Cyclohexanethiol vs. (1-Sulfanylcyclohexyl)methanol

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Compound of Interest

Compound Name: (1-Sulfanylcyclohexyl)methanol

CAS No.: 212574-88-4

Cat. No.: B2908926

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Executive Summary

This guide contrasts the chemical behavior of Cyclohexanethiol (CHT), a standard secondary thiol, with **(1-Sulfanylcyclohexyl)methanol** (SCHM), a geminal bifunctional scaffold.

While CHT serves as a robust, sterically moderate nucleophile for introducing thioether linkages, SCHM functions as a "privileged scaffold" precursor. The presence of the hydroxymethyl group at the geminal position in SCHM introduces the Thorpe-Ingold effect, accelerating intramolecular cyclization to form spiro-1,3-oxathiolanes. This comparison highlights their distinct roles: CHT for linear conjugation and SCHM for generating 3D spirocyclic bioisosteres in drug discovery.

Structural and Electronic Analysis

The fundamental difference lies in the substitution at the C1 position. CHT is a secondary thiol, whereas SCHM is a tertiary-like system (quaternary carbon) with an appended primary alcohol.

Table 1: Physicochemical & Reactivity Comparison

Feature	Cyclohexanethiol (CHT)	(1-Sulfanylcyclohexyl)methanol (SCHM)
Structure	Monofunctional (-SH)	Bifunctional (-SH, -CH ₂ OH)
Steric Environment	Secondary (Moderate)	Pseudo-Tertiary (High steric bulk)
pKa (Thiol)	~10.4 (Typical secondary thiol)	~9.5 (Enhanced acidity via intramolecular H-bond stabilization of thiolate)
Boiling Point	158°C	>200°C (Predicted) due to H-bonding
Primary Utility	S-Alkylation, Cross-Coupling	Spiro-heterocycle formation, Chelation
Odor Profile	Pungent, volatile stench	Reduced volatility, but distinct sulfidic odor

Mechanistic Insight: The Gem-Disubstituent Effect

In SCHM, the bond angle compression at the quaternary C1 carbon forces the thiol and hydroxymethyl groups closer together. This gem-disubstituent effect significantly lowers the entropic barrier for cyclization reactions compared to linear analogues, making SCHM an ideal precursor for spiro-ring systems.

Reactivity Profiles

A. Nucleophilic Substitution (S_N2)

- Cyclohexanethiol: Exhibits classic S_N2 kinetics. It is a strong nucleophile suitable for reactions with alkyl halides or epoxides. The secondary carbon allows sufficient approach angles for electrophiles.
- SCHM: The quaternary center creates significant steric hindrance. Intermolecular S_N2 reactions are slower than CHT. However, the hydroxyl group can act as an intramolecular

base or participate in "neighboring group participation" (NGP), potentially altering the pathway to form transient oxathiolane intermediates.

B. Oxidation (Disulfide Formation)[1][2][3][4]

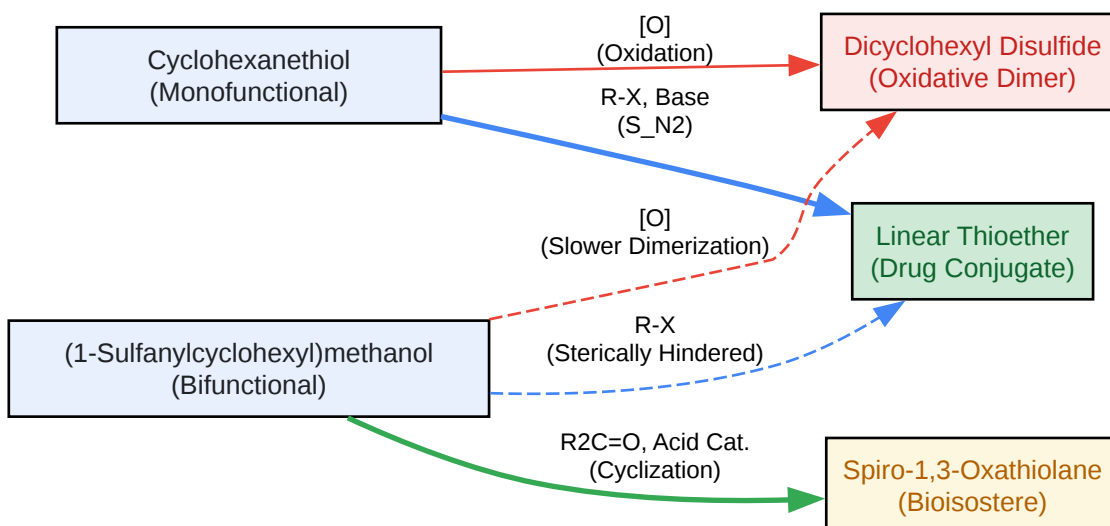
- Cyclohexanethiol: Readily oxidizes to dicyclohexyl disulfide () upon exposure to air or mild oxidants (, DMSO).
- SCHM: Oxidation is complex. While intermolecular disulfide formation occurs, dilute conditions favor intramolecular hydrogen bonding. In the presence of strong dehydration agents, SCHM can theoretically dehydrate to form thiones or polymerize, though disulfide dimerization remains the dominant oxidative pathway.

C. Heterocycle Formation (The Key Differentiator)

This is the defining application for SCHM. It reacts with carbonyls (aldehydes/ketones) to form spiro-1,3-oxathiolanes. CHT cannot perform this reaction as it lacks the trapping hydroxyl group.

Visualization of Reaction Pathways

The following diagram illustrates the divergent synthetic utility of the two compounds.



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Figure 1: CHT favors linear conjugation (blue), while SCHM dominates in spiro-cyclization (green).

Experimental Protocols

Protocol A: Synthesis of Spiro-1,3-oxathiolanes using SCHM

This protocol validates the bifunctional nature of SCHM, forming a spiro-ring that CHT cannot generate.

Reagents:

- **(1-Sulfanylcyclohexyl)methanol** (1.0 equiv)
- Cyclohexanone (1.1 equiv)
- p-Toluenesulfonic acid (pTSA) (0.05 equiv)
- Toluene (Solvent)[[1](#)]

Workflow:

- Setup: Equip a round-bottom flask with a Dean-Stark trap and reflux condenser.
- Charging: Add SCHM (10 mmol), cyclohexanone (11 mmol), and pTSA (0.5 mmol) to Toluene (50 mL).
- Reflux: Heat to reflux (110°C). The reaction relies on the removal of water to drive the equilibrium toward the oxathiolane (Le Chatelier's principle).
- Monitoring: Monitor water collection in the Dean-Stark trap. Reaction is typically complete when water evolution ceases (~2-4 hours).
- Workup: Cool to RT. Wash with saturated

(to neutralize acid) and brine. Dry over

.

- Purification: Concentrate in vacuo. The spiro-product is often a solid or viscous oil that can be recrystallized from hexanes.

Validation:

- NMR: Look for the disappearance of the -SH signal (approx. 1.5-2.0 ppm) and the -CH₂OH signal shifting as it becomes part of the ring ether (-CH₂-O-).

Protocol B: Comparative S-Alkylation (Nucleophilicity Test)

To demonstrate the steric hindrance of SCHM vs. CHT.

Reagents:

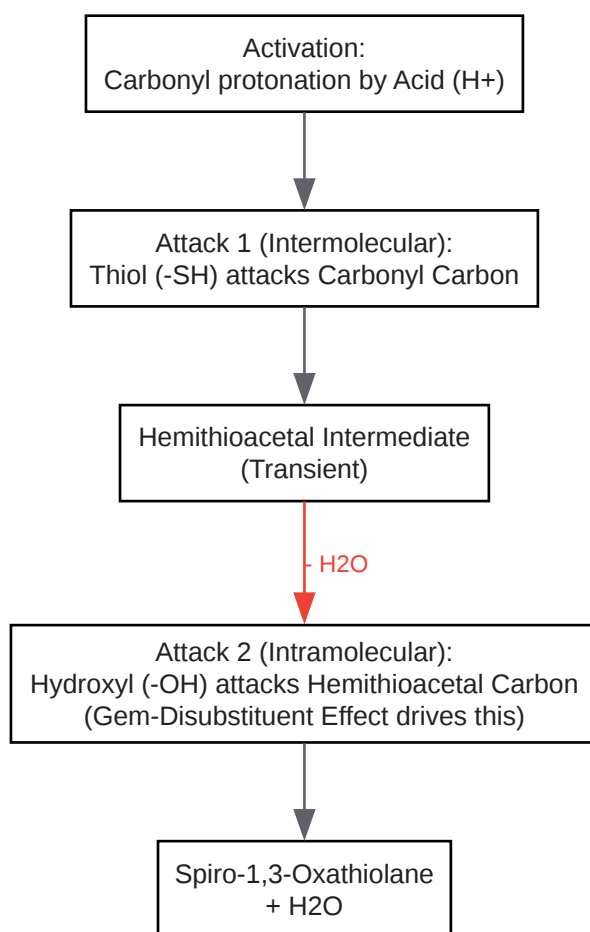
- Thiol (CHT or SCHM) (1.0 equiv)
- Benzyl Bromide (1.0 equiv)
- (2.0 equiv)
- DMF (Solvent)

Observation:

- CHT: Reaction is exothermic and rapid (<1 hour at RT).
- SCHM: Reaction requires heating (60°C) or longer times due to the steric bulk of the cyclohexane ring adjacent to the sulfur, compounded by the hydroxymethyl arm.

Mechanistic Diagram: Spiro-Cyclization

The formation of the spiro-scaffold involves a hemithioacetal intermediate, followed by ring closure.



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Figure 2: Step-wise formation of the spiro-scaffold, driven by the proximity of the -OH and -SH groups.

References

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Sources

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